

# An In-depth Technical Guide to Silver Metaborate (AgBO<sub>2</sub>)

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## Compound of Interest

Compound Name: Silver metaborate

CAS No.: 13465-88-8

Cat. No.: B12650062

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Prepared for: Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical properties, synthesis, and structural characteristics of **silver metaborate** (AgBO<sub>2</sub>). While the compound is a subject of interest in inorganic and materials chemistry, its direct role in complex biological signaling pathways or drug development is not established in current scientific literature. The information is presented to serve as a foundational technical guide for research applications.

## Molecular Identity and Properties

**Silver metaborate** is an inorganic salt composed of silver cations (Ag<sup>+</sup>) and metaborate anions (BO<sub>2</sub><sup>-</sup>).

- Molecular Formula: AgBO<sub>2</sub>[1][2][3]
- IUPAC Name: silver;oxido(oxo)borane[3]
- CAS Number: 13465-88-8[1][4][5]

The compound is one of several silver borate stoichiometries, which are defined by their borate subunits. These subunits can range from isolated  $\text{BO}_3$  groups to complex, extended borate networks.[6]

## Quantitative Data Summary

The molecular weight and constituent atomic masses are summarized below. This data is fundamental for stoichiometric calculations in experimental synthesis and analysis.

Component	Symbol	Atomic Weight ( g/mol )	Count	Total Contribution ( g/mol )
Silver	Ag	107.87	1	107.87
Boron	B	10.81	1	10.81
Oxygen	O	16.00	2	32.00
Total	$\text{AgBO}_2$	4	150.68	

Note: The molecular weight is calculated using standard atomic weights. Values from literature sources may vary slightly, for instance, 150.678 g/mol .[1][3]

## Synthesis Protocol: Solid-State Reaction

**Silver metaborate** can be synthesized via a high-temperature, high-pressure solid-state reaction. This method avoids solvents and yields a crystalline product.

## Experimental Methodology

A detailed protocol for the synthesis of  $\text{AgBO}_2$  is based on the reaction of its binary components under specific conditions.[7]

Objective: To synthesize crystalline **silver metaborate** ( $\text{AgBO}_2$ ) from silver(I) oxide ( $\text{Ag}_2\text{O}$ ) and boron trioxide ( $\text{B}_2\text{O}_3$ ).

Materials:

- Silver(I) oxide ( $\text{Ag}_2\text{O}$ ) powder
- Boron trioxide ( $\text{B}_2\text{O}_3$ ) powder
- High-pressure reaction vessel (autoclave) capable of maintaining elevated oxygen pressure
- Furnace for high-temperature heating

#### Procedure:

- **Stoichiometric Preparation:** Mix stoichiometric amounts of  $\text{Ag}_2\text{O}$  and  $\text{B}_2\text{O}_3$  powders. The balanced chemical equation for the reaction is:  $\text{Ag}_2\text{O} + \text{B}_2\text{O}_3 \rightarrow 2 \text{AgBO}_2$
- **Homogenization:** Thoroughly grind the mixed powders in an agate mortar to ensure a homogeneous reactant mixture.
- **Reaction Conditions:** Place the reactant mixture into the high-pressure vessel.
- **Pressurization and Heating:** The vessel is subjected to an elevated oxygen pressure of 2 kbar.[7]
- **Thermal Decomposition Control:** The elevated oxygen pressure is crucial to prevent the thermal decomposition of  $\text{Ag}_2\text{O}$  to metallic silver at high temperatures.
- **Reaction Execution:** Heat the vessel to the required reaction temperature and maintain it for a sufficient duration to allow the solid-state reaction to complete.
- **Cooling and Depressurization:** After the reaction, cool the vessel to room temperature before carefully releasing the pressure.
- **Product Recovery:** The resulting solid product is crystalline  $\text{AgBO}_2$ .

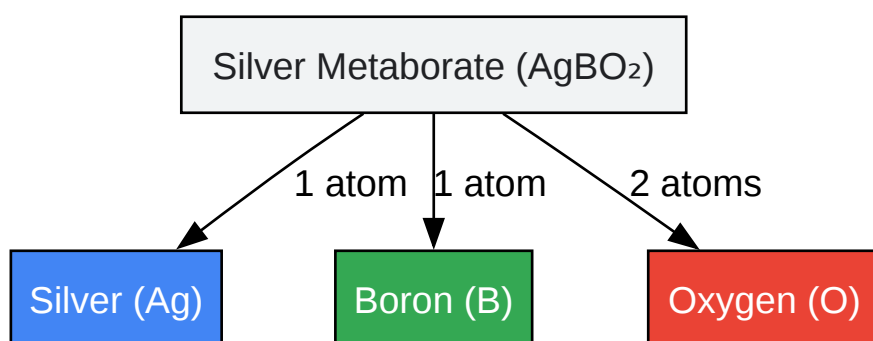
**Characterization:** The final product can be characterized using techniques such as X-ray diffraction (XRD) to confirm the crystal structure.[7]

## Structural and Relational Diagrams

The following diagrams, generated using the DOT language, illustrate the molecular composition and a simplified workflow for the synthesis of **silver metaborate**.

## Molecular Composition of $\text{AgBO}_2$

This diagram shows the elemental components that constitute a single formula unit of **silver metaborate**.

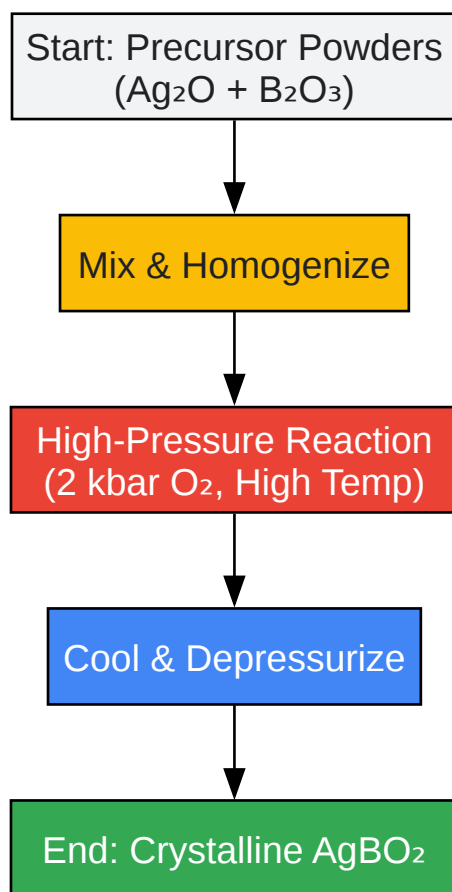


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Molecular composition of **Silver Metaborate**.

## Experimental Workflow for $\text{AgBO}_2$ Synthesis

This flowchart outlines the key steps in the solid-state synthesis of **silver metaborate** from its oxide precursors.



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Workflow for the solid-state synthesis of AgBO<sub>2</sub>.

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